

# Personal protective equipment for handling 2-(Indolin-3-yl)acetic acid

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## Compound of Interest

Compound Name: 2-(Indolin-3-yl)acetic acid

Cat. No.: B175548

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## Essential Safety and Handling Guide for 2-(Indolin-3-yl)acetic Acid

This document provides crucial safety and logistical information for the handling and disposal of **2-(Indolin-3-yl)acetic acid**, a compound commonly used in laboratory research. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **2-(Indolin-3-yl)acetic acid** to minimize exposure and ensure personal safety.<sup>[1][2][3][4][5][6][7][8]</sup> The recommended PPE is summarized in the table below.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or goggles	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[5][9]
Skin	Impervious gloves, lab coat, long-sleeved clothing	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[1][5][9]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Use a respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1][5] For nuisance levels of dust, type N95 (US) or type P1 (EN 143) dust masks are recommended. [5][9]

## Operational Plan: Safe Handling and Storage

### Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[1][7]
- Avoid contact with skin, eyes, and clothing.[1][2][3][6][7][8]
- Avoid ingestion and inhalation.[1][2][3][8]
- Prevent dust formation.[1][2][3][5][7][9]
- Wash hands thoroughly after handling.[1][3]
- Empty containers may retain product residues and can be hazardous.[4][8]

### Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][3][4][5][7][8][9]
- Keep the container tightly closed and properly labeled.[1][2][3][4][5][7][8][9]
- Protect from direct sunlight and light.[2][3][4] Some sources indicate the material is light-sensitive.[2][8]
- For maintaining product quality, refrigeration is recommended.[1][2][3]

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[1][3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][3][4] Remove contaminated clothing and wash it before reuse.[1][4] Get medical advice if skin irritation occurs or persists.[1][4]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids.[1][3][4] Remove contact lenses if present and easy to do.[1] Continue rinsing for at least 15 minutes.[1][3][4] Seek medical attention if eye irritation persists. [1][3]
Ingestion	Clean mouth with water and drink plenty of water afterward.[1] Do NOT induce vomiting.[3] Seek medical attention if symptoms occur.[1][4]

## Disposal Plan

Waste Disposal:

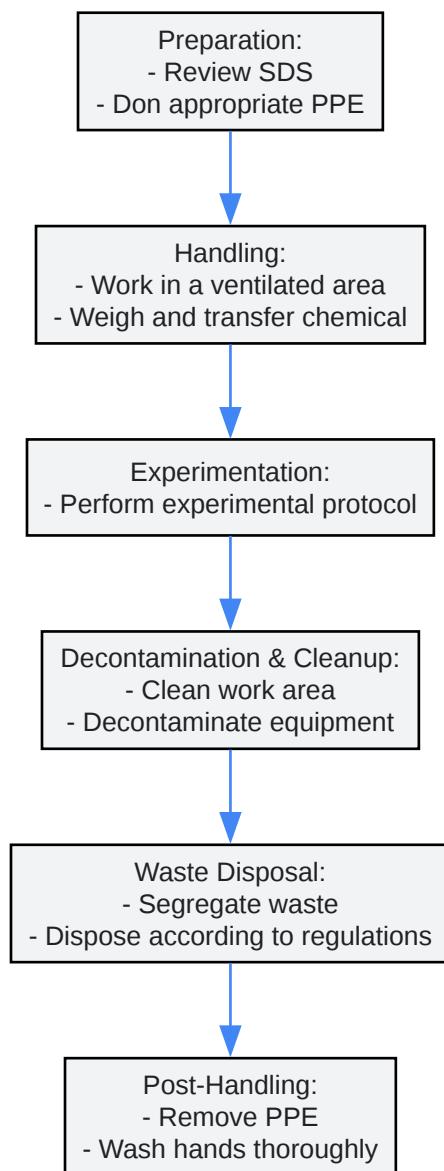
- Dispose of contents and container to an approved waste disposal plant.[1][7]
- Disposal should be in accordance with federal, state, and local regulations.[4][7]
- Do not allow the product to enter drains, surface water, or sanitary sewer systems.[2][3][5][7][9]

#### Spill Cleanup:

- Ensure adequate ventilation and evacuate personnel to a safe area.[1][2][3]
- Wear appropriate personal protective equipment during cleanup.[1][2][3][4]
- For small spills, use appropriate tools to sweep up the solid material and place it in a suitable container for disposal.[8] Clean the contaminated surface with water.[8]
- For large spills, use a shovel to place the material into a convenient waste disposal container.[8]
- Avoid generating dust during cleanup.[4]

## Experimental Workflow for Handling

The following diagram illustrates the standard workflow for safely handling **2-(Indolin-3-yl)acetic acid** in a laboratory setting.



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Caption: Workflow for handling **2-(Indolin-3-yl)acetic acid**.

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